

# Application Notes and Protocols for SR-3029

## Cell Culture Treatment

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### Compound of Interest

Compound Name: SR-3029

Cat. No.: B610973

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These application notes provide a comprehensive guide for the use of **SR-3029** in cell culture experiments. **SR-3029** is a potent and selective dual inhibitor of Casein Kinase 1 $\delta$  (CK1 $\delta$ ) and Casein Kinase 1 $\epsilon$  (CK1 $\epsilon$ ), key regulators of various cellular processes, most notably the Wnt/ $\beta$ -catenin signaling pathway.[1][2][3] Aberrant Wnt signaling is implicated in the progression of numerous cancers, making **SR-3029** a valuable tool for cancer research and drug development.[4][5]

## Mechanism of Action

**SR-3029** acts as an ATP-competitive inhibitor of CK1 $\delta$  and CK1 $\epsilon$ . [2] In the canonical Wnt/ $\beta$ -catenin pathway, a "destruction complex" (comprising Axin, APC, GSK3 $\beta$ , and CK1) phosphorylates  $\beta$ -catenin, targeting it for ubiquitination and proteasomal degradation. Wnt ligand binding to its receptor disrupts this complex, leading to the stabilization and nuclear translocation of  $\beta$ -catenin, where it activates target gene transcription. **SR-3029**, by inhibiting CK1 $\delta/\epsilon$ , interferes with the function of the destruction complex, leading to a decrease in  $\beta$ -catenin levels and subsequent downregulation of Wnt signaling.[4][5] This inhibition has been shown to induce apoptosis and suppress the growth of cancer cells with overactive Wnt signaling.[4]

## Data Presentation

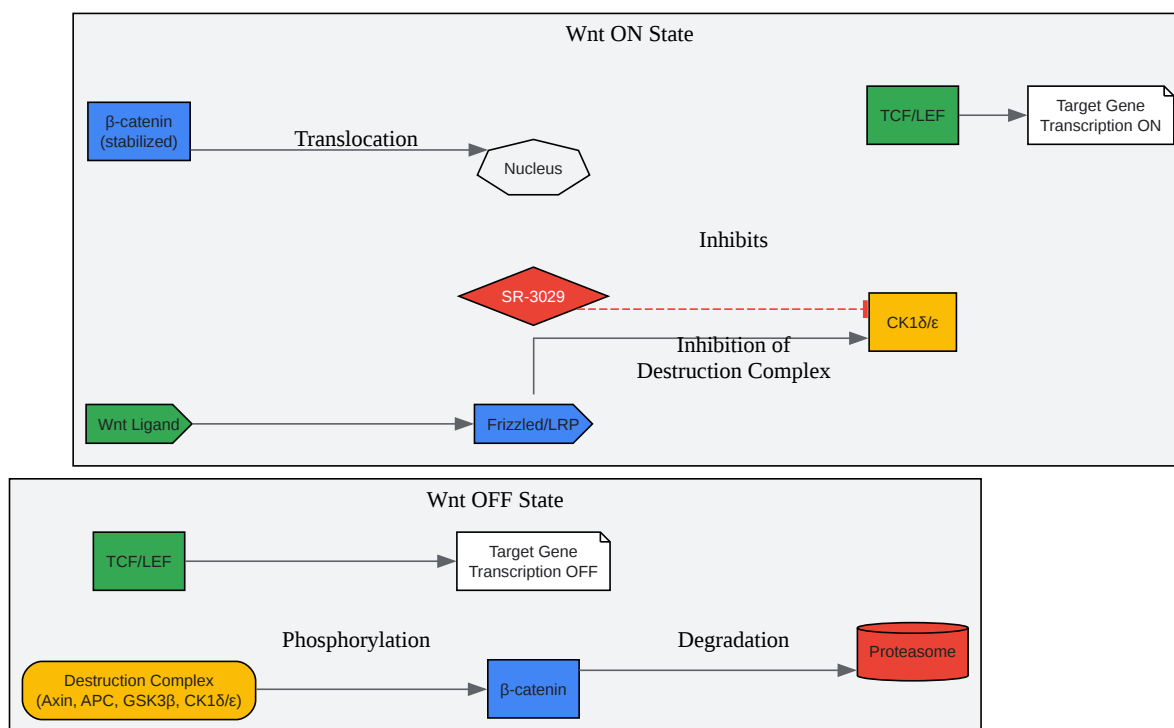
### Table 1: In Vitro Inhibitory Activity of SR-3029

Target	IC50 (nM)	Assay Type	Reference
CK1δ	44	Cell-free assay	<a href="#">[1]</a> <a href="#">[2]</a>
CK1ε	260	Cell-free assay	<a href="#">[1]</a> <a href="#">[2]</a>
CDK4/cyclin D1	576	Not Specified	<a href="#">[2]</a> <a href="#">[6]</a>
CDK4/cyclin D3	368	Not Specified	<a href="#">[2]</a> <a href="#">[6]</a>
CDK6/cyclin D1	428	Not Specified	<a href="#">[2]</a> <a href="#">[6]</a>
CDK6/cyclin D3	427	Not Specified	<a href="#">[2]</a> <a href="#">[6]</a>
FLT3	3000	Not Specified	<a href="#">[2]</a> <a href="#">[6]</a>

**Table 2: Anti-proliferative Activity of SR-3029 in Various Cancer Cell Lines**

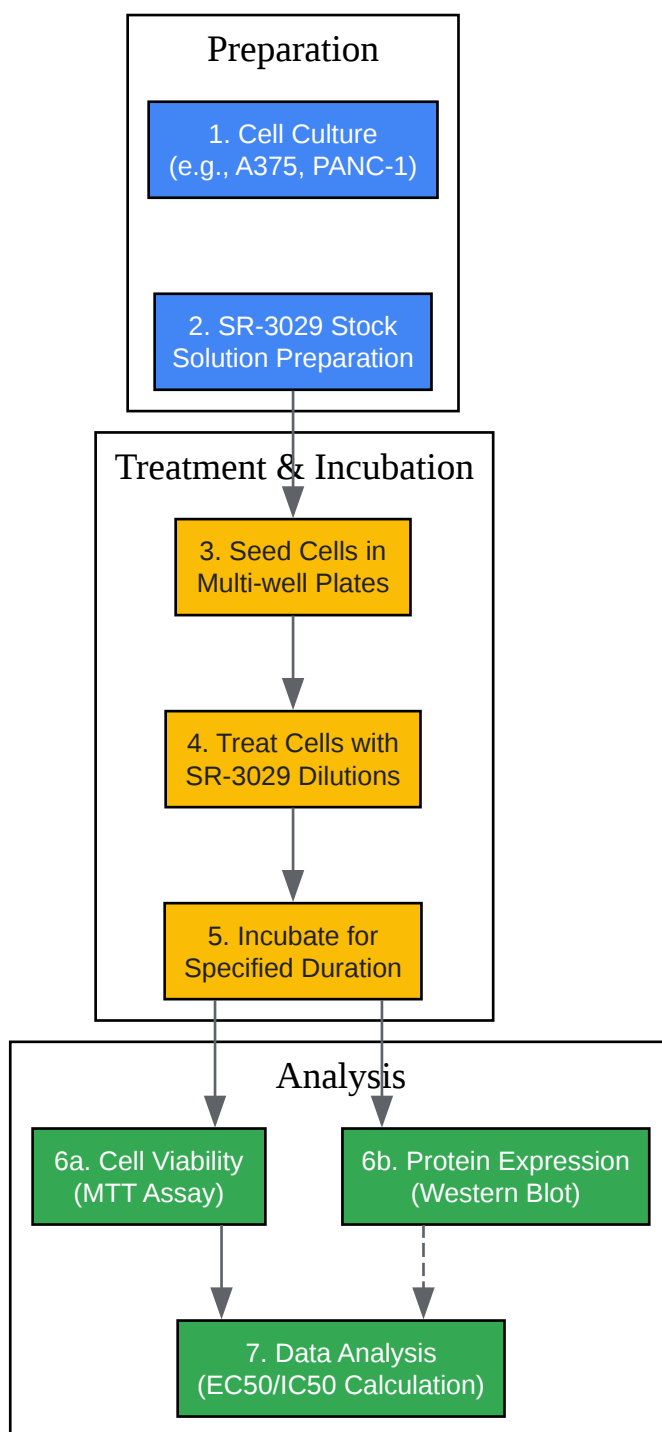
Cell Line	Cancer Type	EC50 (nM)	Assay Type	Reference
A375	Melanoma	86	MTT Assay	<a href="#">[2]</a> <a href="#">[7]</a>
Pancreatic Cancer Cell Lines	Pancreatic Ductal Adenocarcinoma	5 - 400	Proliferation Assay	<a href="#">[8]</a>
Bladder Cancer Cell Lines	Bladder Cancer	5 - 400	Proliferation Assay	<a href="#">[8]</a>
MCF7	Breast Cancer	Less Potent Activity	Not Specified	<a href="#">[2]</a>
T47D	Breast Cancer	Less Potent Activity	Not Specified	<a href="#">[2]</a>

## Mandatory Visualizations



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Caption: Wnt/β-catenin signaling pathway and the inhibitory action of **SR-3029**.



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## References

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